Technical Support Center: Troubleshooting Solubility for D-Aspartic Acid -Amide HCl

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Compound of Interest	
Compound Name:	*D-Aspartic acid alpha-amide hydrochloride; 95%*
CAS No.:	*97533-37-4*
Cat. No.:	*B6330274*

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Executive Summary

Compound: D-Aspartic acid

-amide hydrochloride (H-D-Asp-NH

[1][2][3]·HCl) CAS: 200260-37-3 (Free base ref) | MW: 168.58 g/mol Key Challenge: The solubility profile of H-D-Asp-NH

is dominated by its isoelectric point (pI).[1][3][4] While the HCl salt is highly soluble in water due to its acidic nature, neutralization to physiological pH (7.2–7.[3]4) often induces precipitation as the molecule enters its zwitterionic, net-neutral state.[1][3]

Part 1: Solubility Profile & Chemical Behavior[1][3]

The following table summarizes the solubility behavior of D-Asp-NH

·HCl based on solvent polarity and ionization state.[3]

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Solvent / Condition	Solubility Rating	Mechanism / Notes
Water (Deionized, pH < 4)	High (>50 mg/mL)	The HCl salt ensures the N-terminus is protonated ( ) and the side chain is protonated ( ).[1] Net charge: +1.[3][5]
PBS / Media (pH 7.4)	Low / Risky	At pH ~6–7, the side chain deprotonates ( ) while the amine remains protonated ( ).[1][3] Net charge 0 (Zwitterion).[1][3] Risk of aggregation.
DMSO	High	Excellent for stock solutions.[3] Disrupts hydrogen bonding networks.[3]
Ethanol / Methanol	Low	Inorganic salts (HCl form) generally have poor solubility in pure alcohols.[3]
0.1 M NaOH	High	Deprotonates both groups (,).[1][3] Net charge: -1.[1][3] Warning: High pH risks deamidation.[3]

Part 2: Troubleshooting FAQs

Q1: Why does my sample precipitate when I dilute the stock into PBS or cell culture media?

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Diagnosis: You have likely hit the "Isoelectric Trap." H-D-Asp-NH

has an ionizable side chain (

) and an N-terminal amine (

).[1]

- In Water (HCl salt): pH is acidic (~3.0).[1][3] The molecule is positively charged (

) and soluble.
- In PBS (pH 7.4): The side chain becomes negative (

) and the amine remains positive (

).[1] The net charge approaches zero. Without a net charge to repel neighbors, the molecules aggregate and precipitate.[3]

Corrective Action:

- Pre-dissolve in DMSO: Prepare a 1000x stock in pure DMSO.
- Rapid Dilution: Add the DMSO stock to the media while vortexing rapidly to bypass the nucleation phase of precipitation.
- Limit Concentration: Ensure the final concentration in aqueous buffer does not exceed 1–2 mg/mL.

Q2: Can I heat the solution to improve solubility?

Recommendation:Proceed with Caution. While heat (up to 40°C) improves solubility, D-Asp-NH

is susceptible to hydrolysis (deamidation) and cyclization (formation of aspartimide) at elevated temperatures, especially in basic or neutral conditions.[1][3]

- Safe Protocol: Sonication at room temperature is preferred over heating.[3] If heating is necessary, do not exceed 37°C and use immediately.[3]

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Q3: The solution is cloudy even in water. Is my product bad?

Diagnosis: This often indicates incomplete salt dissociation or the presence of a "free base" impurity.[3] Troubleshooting Steps:

- Check pH: Measure the pH of your water solution. If it is > 5.0, the HCl counter-ion may be insufficient.[3]
- Acidify: Add a small volume of 0.1 M HCl or Acetic Acid to lower the pH to < 4.0. The solution should clear immediately.[3]
- Sonicate: Use an ultrasonic bath for 5–10 minutes to break up crystal lattices.

Q4: Is this compound stable in solution for long-term storage?

Answer: No.

- Aqueous Solutions: Unstable.[3] Amides hydrolyze to the free acid (D-Aspartic acid) over time.[1] Store aqueous solutions for < 24 hours at 4°C.
- DMSO Stocks: Stable for 1–3 months at -20°C. Avoid repeated freeze-thaw cycles which introduce moisture.[1][3]

Part 3: Step-by-Step Dissolution Protocols

Protocol A: Preparation of Aqueous Stock (Acidic)

Best for: In vitro assays where small acidic volumes are tolerated.[1]

- Weigh the desired amount of H-D-Asp-NH

  [1]·HCl.
- Add sterile deionized water to 80% of the target volume.[3]
- Vortex for 30 seconds.

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- Checkpoint: If cloudy, add 1 M HCl dropwise until clear (Target pH 3.0–4.0).[1][3]
- Adjust to final volume with water.[3]
- Filter sterilize (0.22 µm PVDF membrane) if used for cell culture.[1][3]

Protocol B: Preparation of Hydrophobic Stock (DMSO)

Best for: High-concentration stocks and cell culture spikes.[1][3]

- Weigh the compound into a glass vial (DMSO can leach plastics).[3]
- Add anhydrous DMSO to achieve a concentration of 10–50 mg/mL.
- Sonicate for 5 minutes.
- Store aliquots at -20°C.
- Usage: Dilute 1:1000 into culture media to minimize DMSO toxicity (< 0.1% v/v final DMSO).[1][3]

Part 4: Visualizing the Solubility Logic

The following diagram illustrates the decision-making process for solubilizing D-Asp-NH

·HCl, highlighting the critical role of pH and charge states.[3]

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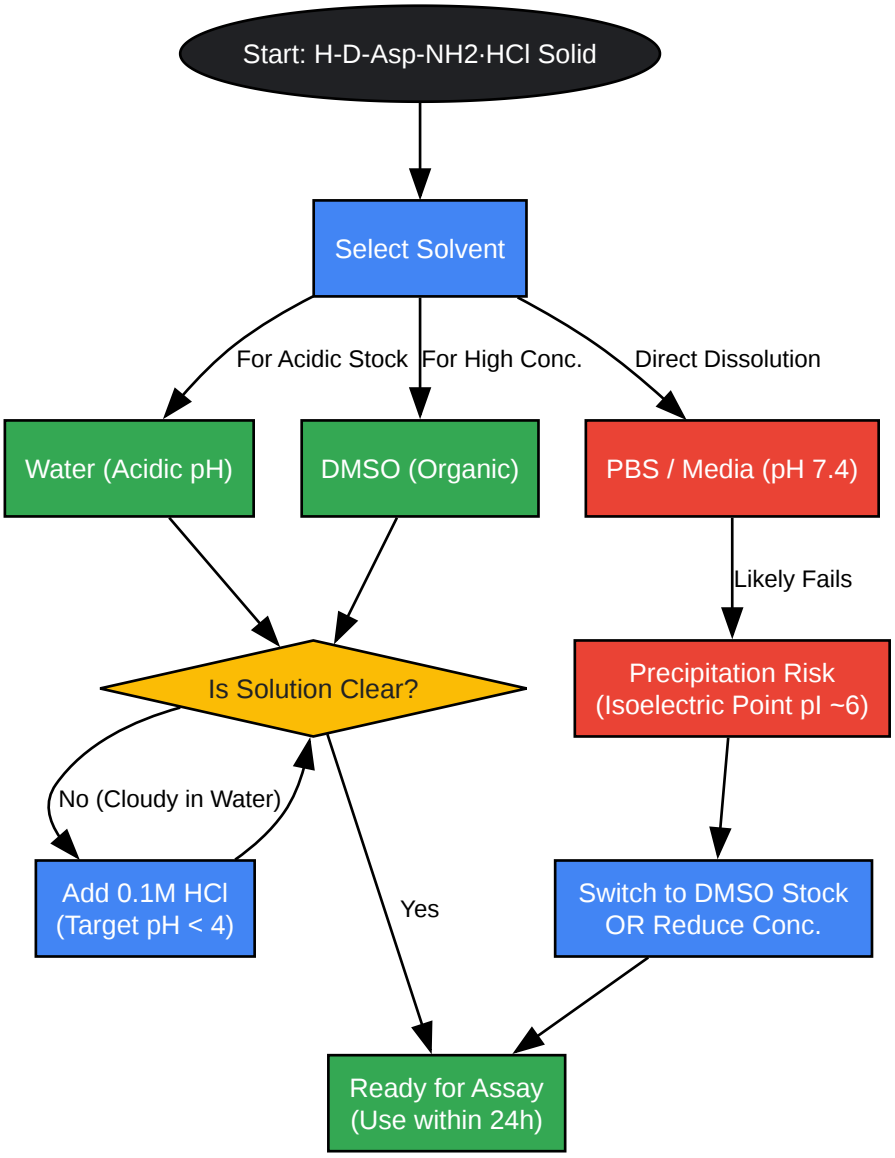

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Caption: Logic flow for solvent selection. Note that direct dissolution in neutral buffers (Red path) is the most common failure point due to zwitterionic aggregation.[1]

Part 5: Mechanistic Pathway of Instability

Understanding the degradation pathway is crucial for experimental integrity. The amide group is labile, leading to the loss of the specific "alpha-amide" activity.

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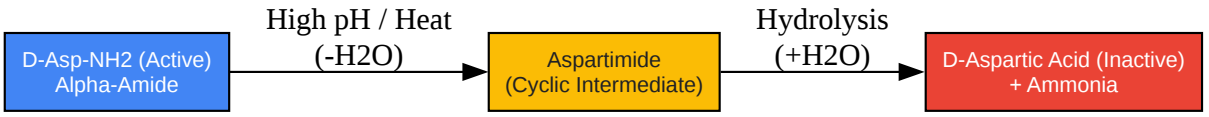

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Caption: Degradation pathway.[1][3] Avoid high pH (>8) and heat to prevent conversion to D-Aspartic Acid.[1][3]

References

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